

An In-depth Technical Guide to Furfuryl Pentanoate and its Synonyms

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Compound of Interest

Compound Name: *Furfuryl pentanoate*

Cat. No.: *B1582700*

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This guide provides a comprehensive technical overview of **furfuryl pentanoate**, a significant ester in the flavor and fragrance industry. It is intended for researchers, scientists, and professionals in drug development and chemical synthesis who require a detailed understanding of this compound, from its fundamental properties to its practical synthesis. This document emphasizes scientific integrity, providing not just procedural steps but also the underlying chemical principles and rationale for experimental choices.

Introduction and Nomenclature

Furfuryl pentanoate, a fatty acid ester, is a colorless oily liquid recognized for its characteristic sweet, fruity aroma with pineapple and apple nuances.^[1] It is a key component in the formulation of various flavors and fragrances, contributing to the sensory profile of a wide range of consumer products.^[2]

In scientific and commercial literature, **furfuryl pentanoate** is known by several synonyms, the most common of which is furfuryl valerate.^{[3][4][5][6]} This interchangeability arises from the common name "valeric acid" for pentanoic acid. Other synonyms include furan-2-ylmethyl pentanoate, 2-**furfuryl pentanoate**, and pentanoic acid, 2-furanylmethyl ester.^{[1][3][6][7][8]} For clarity and precision in a research and development context, adhering to the IUPAC name, furan-2-ylmethyl pentanoate, is recommended.^[3]

From a regulatory standpoint, **furfuryl pentanoate** is recognized as a flavoring agent by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and the U.S. Food and Drug Administration (FDA).^{[2][3][7]} JECFA has established a group Acceptable Daily Intake (ADI) of

0-0.5 mg/kg of body weight for furfuryl alcohol and related substances, including **furfuryl pentanoate**, indicating its safety for consumption at current intake levels in food.[2][3][7][9]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **furfuryl pentanoate** is essential for its synthesis, purification, and application. The following table summarizes its key properties.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₄ O ₃	[3][6][8]
Molecular Weight	182.22 g/mol	[3][10]
CAS Number	36701-01-6	[3][4][5][6][8]
Appearance	Colorless oily liquid	[3]
Odor	Sweet, fruity, pineapple, apple, tropical, cheesy	[1][11]
Boiling Point	82-83 °C at 1 mmHg	[3][4][5]
Density	1.028 g/mL at 25 °C	[4][5]
Refractive Index	1.460 at 20 °C	[4]
Solubility	Insoluble in water; soluble in ethanol and oils.	[3][12]
Flash Point	98 °C (208.4 °F) - closed cup	[4]

Synthesis of Furfuryl Pentanoate: A Detailed Protocol

The most common and industrially viable method for synthesizing **furfuryl pentanoate** is the Fischer-Speier esterification. This reversible, acid-catalyzed reaction involves the condensation of a carboxylic acid (pentanoic acid) with an alcohol (furfuryl alcohol).[4][5][11]

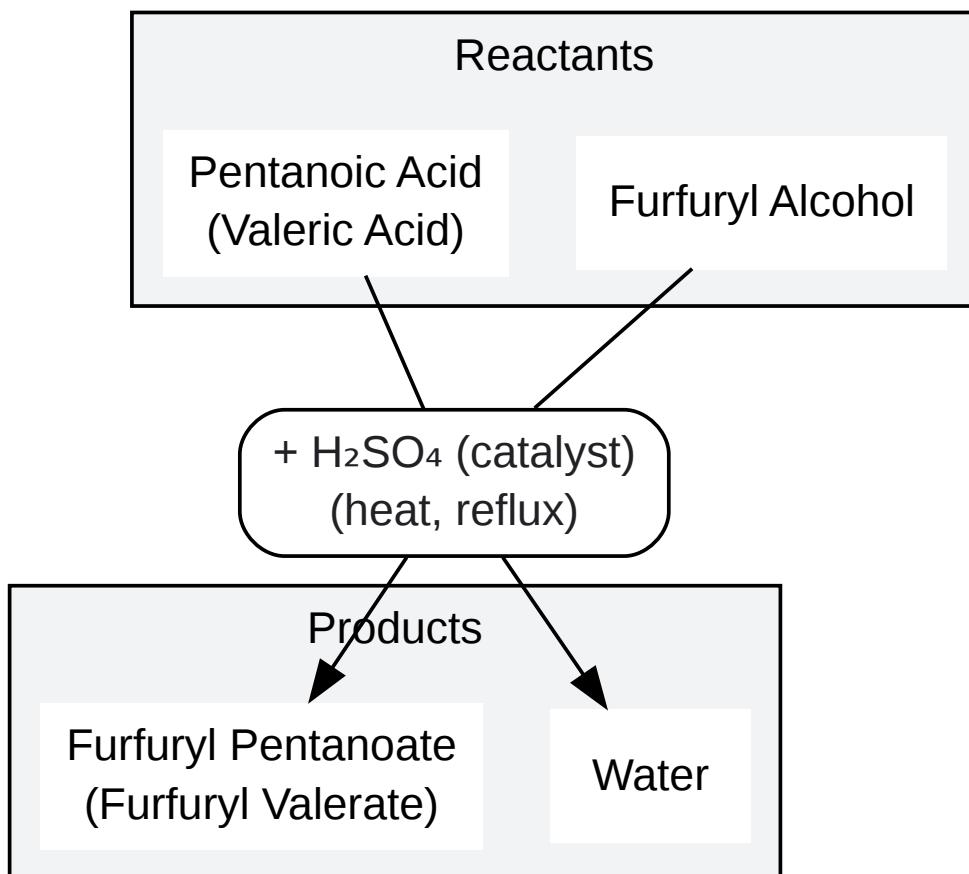
Underlying Principles of Fischer Esterification

The Fischer esterification is an equilibrium-driven process. To achieve a high yield of the ester, the equilibrium must be shifted towards the products. This is typically accomplished by:

- Using an excess of one reactant: In this case, using an excess of the less expensive reactant, which is often the alcohol (furfuryl alcohol), will drive the reaction forward according to Le Châtelier's principle.[\[4\]](#)[\[11\]](#)
- Removal of water: Water is a byproduct of the reaction. Its continuous removal from the reaction mixture will also shift the equilibrium to favor ester formation.[\[4\]](#)[\[5\]](#)[\[11\]](#) This can be achieved by azeotropic distillation using a Dean-Stark apparatus.

The reaction is catalyzed by a strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid (p-TsOH), which protonates the carbonyl oxygen of the carboxylic acid, making the carbonyl carbon more electrophilic and susceptible to nucleophilic attack by the alcohol.[\[5\]](#)[\[11\]](#)

Chemical Reaction Diagram



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Caption: Fischer Esterification of Furfuryl Alcohol and Pentanoic Acid.

Experimental Protocol

This protocol details the synthesis of **furfuryl pentanoate** on a laboratory scale.

Materials:

- Furfuryl alcohol ($\geq 98\%$)
- Pentanoic acid ($\geq 99\%$)
- Concentrated sulfuric acid (98%)
- Toluene (anhydrous)

- Saturated sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Boiling chips

Equipment:

- Round-bottom flask (250 mL)
- Dean-Stark apparatus
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel (500 mL)
- Erlenmeyer flasks
- Rotary evaporator
- Vacuum distillation apparatus

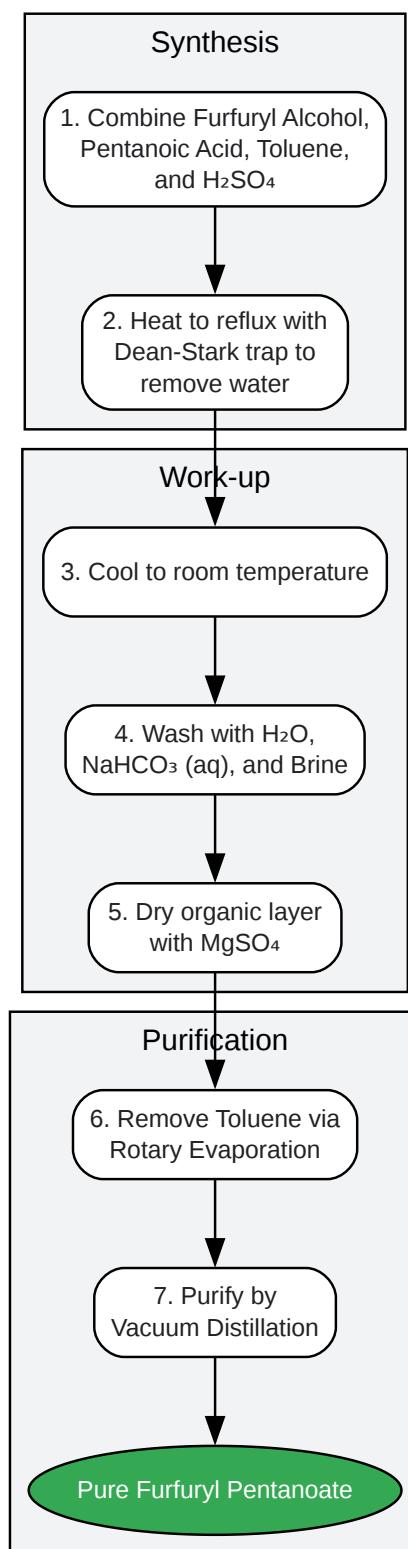
Procedure:

- Reaction Setup:
 - To a 250 mL round-bottom flask equipped with a magnetic stir bar, add furfuryl alcohol (e.g., 0.5 mol) and pentanoic acid (e.g., 0.4 mol, the limiting reagent).
 - Add anhydrous toluene (approximately 100 mL) to the flask. Toluene serves as the solvent and the azeotroping agent to remove water.
 - Carefully add a catalytic amount of concentrated sulfuric acid (e.g., 1-2 mL) to the reaction mixture while stirring. Caution: Sulfuric acid is highly corrosive. Handle with appropriate personal protective equipment (PPE).

- Assemble the Dean-Stark apparatus and reflux condenser on top of the round-bottom flask. Add a few boiling chips to ensure smooth boiling.
- Reaction:
 - Heat the mixture to reflux using a heating mantle. The toluene-water azeotrope will begin to distill and collect in the Dean-Stark trap. The lower aqueous layer will separate, while the upper toluene layer will return to the reaction flask.
 - Continue the reflux for 2-4 hours, or until the theoretical amount of water has been collected in the trap, indicating the completion of the reaction.
- Work-up:
 - Allow the reaction mixture to cool to room temperature.
 - Transfer the mixture to a 500 mL separatory funnel.
 - Wash the organic layer sequentially with:
 - 100 mL of water to remove the excess furfuryl alcohol and some of the acid.
 - 100 mL of saturated sodium bicarbonate solution to neutralize the remaining sulfuric acid and any unreacted pentanoic acid. Caution: Carbon dioxide gas will be evolved. Vent the separatory funnel frequently.
 - 100 mL of saturated sodium chloride solution (brine) to reduce the solubility of the organic product in the aqueous layer.
 - Separate the organic layer and dry it over anhydrous magnesium sulfate.
 - Filter the drying agent and collect the organic solution.
- Purification:
 - Remove the toluene solvent using a rotary evaporator.

- The crude **furfuryl pentanoate** is then purified by vacuum distillation. Given its boiling point of 82-83 °C at 1 mmHg, distillation under reduced pressure is necessary to prevent decomposition at higher temperatures.
- Collect the fraction that distills at the expected boiling point and pressure.

Experimental Workflow Diagram

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Caption: Workflow for the Synthesis and Purification of **Furfuryl Pentanoate**.

Alternative Synthesis Methods

While Fischer esterification is the most common method, other synthetic routes exist:

- Transesterification: This method involves the reaction of an ester of pentanoic acid (e.g., methyl pentanoate) with furfuryl alcohol in the presence of an acid or base catalyst. This can be advantageous when the carboxylic acid is not readily available or is sensitive to the reaction conditions of Fischer esterification.
- Enzymatic Synthesis: The use of lipases as biocatalysts for esterification is a greener and more selective alternative.^[12] Enzymes like *Candida antarctica* lipase B (CALB) can catalyze the reaction under milder conditions, often with high selectivity, reducing the formation of byproducts. This method is particularly valuable in the food and pharmaceutical industries where sustainability and high purity are paramount.

Applications in Industry

The primary application of **furfuryl pentanoate** is in the flavor and fragrance industry.^{[4][5]} Its sweet and fruity aroma makes it a valuable component in creating a variety of flavor profiles, including:

- Fruity flavors: Enhancing pineapple, apple, and other tropical fruit notes in beverages, confectionery, and baked goods.^[1]
- Complex aromas: Adding depth and character to perfumes, colognes, and other scented products.

Beyond its sensory contributions, **furfuryl pentanoate** is also used in biochemical research and as a starting material in the synthesis of other organic compounds.^[10]

Safety and Handling

Furfuryl pentanoate is classified as a combustible liquid and should be handled with appropriate care.^[4] Standard laboratory safety practices, including the use of personal protective equipment (eyeshields, gloves), are recommended.^[4] It should be stored in a well-ventilated place, away from heat and open flames.^[5] As with any chemical, it is crucial to consult the Safety Data Sheet (SDS) before handling.

Conclusion

Furfuryl pentanoate, also known as furfuryl valerate, is a commercially significant ester with a desirable fruity aroma. Its synthesis via Fischer esterification is a well-established and efficient method, the success of which relies on understanding and controlling the reaction equilibrium. The detailed protocol provided in this guide offers a practical framework for its laboratory-scale preparation. As the demand for natural and nature-identical flavor and fragrance compounds continues to grow, a thorough understanding of the synthesis and properties of molecules like **furfuryl pentanoate** is essential for innovation in the chemical and consumer product industries.

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